

Interpreting the Certificate of Analysis for Voriconazole-d3: A Technical Guide

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Compound of Interest

Compound Name: Voriconazole-d3

Cat. No.: B562635

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For Researchers, Scientists, and Drug Development Professionals

This in-depth guide provides a comprehensive overview of how to interpret a Certificate of Analysis (CoA) for **Voriconazole-d3**, a deuterated internal standard crucial for the accurate quantification of the antifungal drug Voriconazole in clinical and research settings.

Understanding the data presented in a CoA is paramount for ensuring the quality and reliability of experimental results. This document will delve into the key analytical tests performed, summarize typical quantitative data, and provide detailed experimental methodologies.

Overview of Voriconazole-d3

Voriconazole-d3 is a stable isotope-labeled version of Voriconazole, a broad-spectrum triazole antifungal agent. It is primarily used as an internal standard in analytical methods such as liquid chromatography-mass spectrometry (LC-MS) or gas chromatography-mass spectrometry (GC-MS) for the therapeutic drug monitoring of Voriconazole. The incorporation of deuterium atoms results in a higher mass-to-charge ratio (m/z) compared to the unlabeled drug, allowing for its clear differentiation in mass spectrometric analyses.^{[1][2]}

Key Quantitative Data from a Certificate of Analysis

The following tables summarize the critical quantitative data typically found on a Certificate of Analysis for **Voriconazole-d3**, ensuring the identity, purity, and quality of the material. The data presented here is a representative example compiled from publicly available certificates of analysis.^[3]

Table 1: Identification and General Properties

Parameter	Specification	Result
Product Name	Voriconazole-d3	Voriconazole-d3
CAS Number	1217661-14-7	1217661-14-7
Molecular Formula	C ₁₆ H ₁₁ D ₃ F ₃ N ₅ O	C ₁₆ H ₁₁ D ₃ F ₃ N ₅ O
Molecular Weight	352.33 g/mol	352.33 g/mol
Appearance	White to Light Beige Solid	White Solid
Solubility	Acetonitrile (Slightly), Methanol (Slightly)	Conforms

Table 2: Purity and Composition

Parameter	Specification	Result	Method
HPLC Purity	Report Result	99.73% (at 205 nm)[3]	High-Performance Liquid Chromatography (HPLC)
Isotopic Purity	>95%	>99.9% (d ₀ = 0.00%) [3]	Mass Spectrometry (MS)
Elemental Analysis	Conforms to Structure	%C: 54.27, %H (including D): 3.99, %N: 20.04[3]	Elemental Analysis

Table 3: Spectroscopic and Physical Data

Parameter	Specification	Result	Method
¹ H-NMR	Conforms to Structure	Conforms[3]	Nuclear Magnetic Resonance (NMR) Spectroscopy
¹⁹ F-NMR	Conforms to Structure	Conforms[3]	Nuclear Magnetic Resonance (NMR) Spectroscopy
Mass Spectrum	Conforms to Structure	Conforms[3]	Mass Spectrometry (MS)
Specific Rotation	Report Result	-64.7° (c = 0.1, Methanol)[3]	Polarimetry

Experimental Protocols

Detailed methodologies for the key experiments cited in the Certificate of Analysis are provided below. These protocols are based on established analytical methods for Voriconazole and its deuterated analogue.

High-Performance Liquid Chromatography (HPLC) for Purity Determination

This method is used to assess the chemical purity of **Voriconazole-d3** by separating it from any potential impurities.

- Instrumentation: A standard HPLC system equipped with a UV detector.
- Column: C18 column (e.g., 250 mm x 4.6 mm, 5 µm particle size).[4][5]
- Mobile Phase: A mixture of acetonitrile and water (e.g., 50:50, v/v).[6] The pH may be adjusted to around 5.0.[7]
- Flow Rate: 1.0 mL/min.[6]
- Detection: UV detection at 255 nm.[6]

- Injection Volume: 10-20 μL .
- Procedure: A solution of **Voriconazole-d3** is prepared in the mobile phase and injected into the HPLC system. The retention time of the main peak corresponding to **Voriconazole-d3** is recorded, and the area of this peak relative to the total area of all peaks is calculated to determine the purity.

Mass Spectrometry (MS) for Isotopic Purity and Identity Confirmation

Mass spectrometry is employed to confirm the molecular weight of **Voriconazole-d3** and to determine its isotopic enrichment.

- Instrumentation: A mass spectrometer, often coupled with a liquid chromatography system (LC-MS/MS).
- Ionization Mode: Electrospray Ionization (ESI) in positive mode is commonly used.
- Analysis Mode: Multiple Reaction Monitoring (MRM) is utilized for quantitative analysis, monitoring specific precursor to product ion transitions.
- Key Mass Transitions:
 - Voriconazole: m/z 350.1 $\rightarrow$ 281.1 and 350.0 $\rightarrow$ 127.[8][9]
 - **Voriconazole-d3**: m/z 353.1 $\rightarrow$ 284.1 and 353.0 $\rightarrow$ 127.[9]
- Procedure: A solution of the sample is introduced into the mass spectrometer. For identity confirmation, the observed molecular ion peak is compared to the theoretical mass. For isotopic purity, the relative intensities of the mass signals corresponding to the deuterated (d_3) and non-deuterated (d_0) forms are measured to calculate the percentage of isotopic enrichment. The fragmentation pattern of **Voriconazole-d3** should be consistent with the parent compound, with a +3 m/z shift for fragments containing the deuterium label.[10]

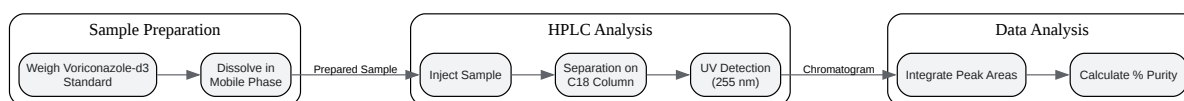
Nuclear Magnetic Resonance (NMR) Spectroscopy for Structural Confirmation

NMR spectroscopy provides detailed information about the chemical structure of the molecule, confirming the identity and the position of the deuterium labels.

- Instrumentation: A high-field NMR spectrometer (e.g., 400 MHz or higher).
- Solvent: Deuterated methanol (CD_3OD) or deuterated dimethyl sulfoxide (DMSO-d_6).^{[11][12]}
- Experiments:
 - ^1H -NMR: To observe the proton signals. The absence or significant reduction of the signal corresponding to the methyl group protons confirms the deuteration at this position.
 - ^{13}C -NMR: To observe the carbon signals of the molecule.
 - ^{19}F -NMR: To observe the fluorine signals, which are characteristic of Voriconazole's structure.
- Procedure: A sample of **Voriconazole-d3** is dissolved in the deuterated solvent, and the NMR spectra are acquired. The chemical shifts, coupling constants, and signal integrations are compared to a reference spectrum of Voriconazole to confirm the structural integrity and the successful incorporation of deuterium.

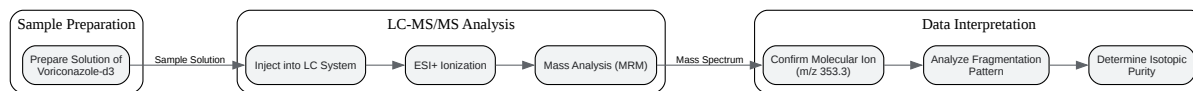
Visualizations of Workflows and Structures

The following diagrams illustrate the experimental workflows and the chemical structure of **Voriconazole-d3**.



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Caption: Workflow for HPLC Purity Analysis of **Voriconazole-d3**.



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Caption: Workflow for MS Identity and Isotopic Purity Confirmation.

Caption: Chemical Structure of **Voriconazole-d3**.

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